

GSK-1004723 solubility in DMSO and other solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK-1004723

Cat. No.: B1672344

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Application Notes and Protocols for GSK-1004723

For Researchers, Scientists, and Drug Development Professionals

Introduction

GSK-1004723 is a potent and selective dual antagonist of the histamine H1 and H3 receptors. This document provides detailed application notes and protocols for the solubilization and use of **GSK-1004723** in typical research settings. The provided information is intended to guide researchers in designing and executing experiments involving this compound.

Physicochemical Properties

Property	Value
Molecular Formula	C ₃₉ H ₄₉ ClN ₄ O ₂
Molecular Weight	641.29 g/mol
Appearance	Solid powder

Solubility Data

Quantitative solubility data for **GSK-1004723** in common laboratory solvents is not readily available in public literature. However, based on the common practices for small molecule inhibitors with similar characteristics, the following guidelines are provided. It is strongly recommended to perform small-scale solubility tests before preparing larger stock solutions.

Solvent	Solubility	Remarks
DMSO (Dimethyl Sulfoxide)	Soluble (expected)	Commonly used for preparing high-concentration stock solutions.
Ethanol	Sparingly Soluble (expected)	May be used as a co-solvent.
Water	Insoluble (expected)	Not recommended for initial stock solution preparation.
PBS (Phosphate-Buffered Saline)	Insoluble (expected)	Final working solutions in aqueous buffers should contain a low percentage of the initial organic solvent (e.g., DMSO).

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GSK-1004723** in DMSO.

Materials:

- **GSK-1004723** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Pipettes

Procedure:

- **Weighing the Compound:** Accurately weigh a specific amount of **GSK-1004723** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.41 mg of **GSK-1004723**.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the **GSK-1004723** powder. To continue the example, add 1 mL of DMSO.
- **Dissolution:** Vortex the solution for 1-2 minutes to facilitate dissolution. Gentle warming in a water bath (not exceeding 37°C) can be used if the compound does not dissolve readily. Visually inspect the solution to ensure there are no undissolved particles.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage.

Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the preparation of a working solution from the 10 mM DMSO stock for use in cell-based assays.

Materials:

- 10 mM **GSK-1004723** in DMSO (from Protocol 4.1)
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile tubes

Procedure:

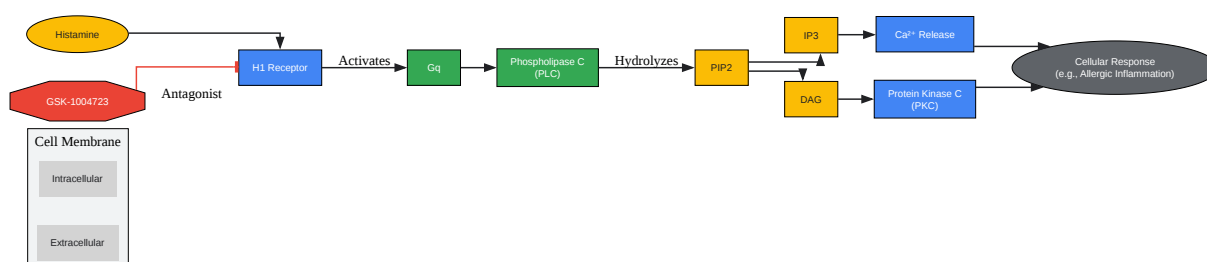
- **Thawing the Stock Solution:** Thaw a single aliquot of the 10 mM **GSK-1004723** stock solution at room temperature.
- **Serial Dilutions:** Perform serial dilutions of the stock solution in the cell culture medium to achieve the desired final concentrations for your experiment. It is crucial to ensure that the

final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically below 0.5%.

- **Example Dilution:** To prepare a 10 μ M working solution, you can perform a 1:1000 dilution of the 10 mM stock solution into the cell culture medium. For instance, add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
- **Vehicle Control:** Always prepare a vehicle control containing the same final concentration of DMSO as the highest concentration of **GSK-1004723** used in the experiment.
- **Immediate Use:** It is recommended to prepare the working solutions fresh for each experiment and use them immediately.

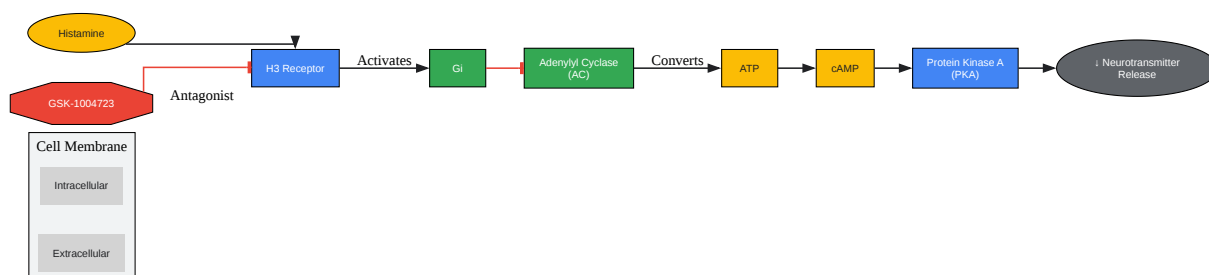
Signaling Pathways

GSK-1004723 acts as an antagonist at both the histamine H1 and H3 receptors, thereby inhibiting their downstream signaling pathways.



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Caption: Histamine H1 Receptor Signaling Pathway Antagonism by **GSK-1004723**.

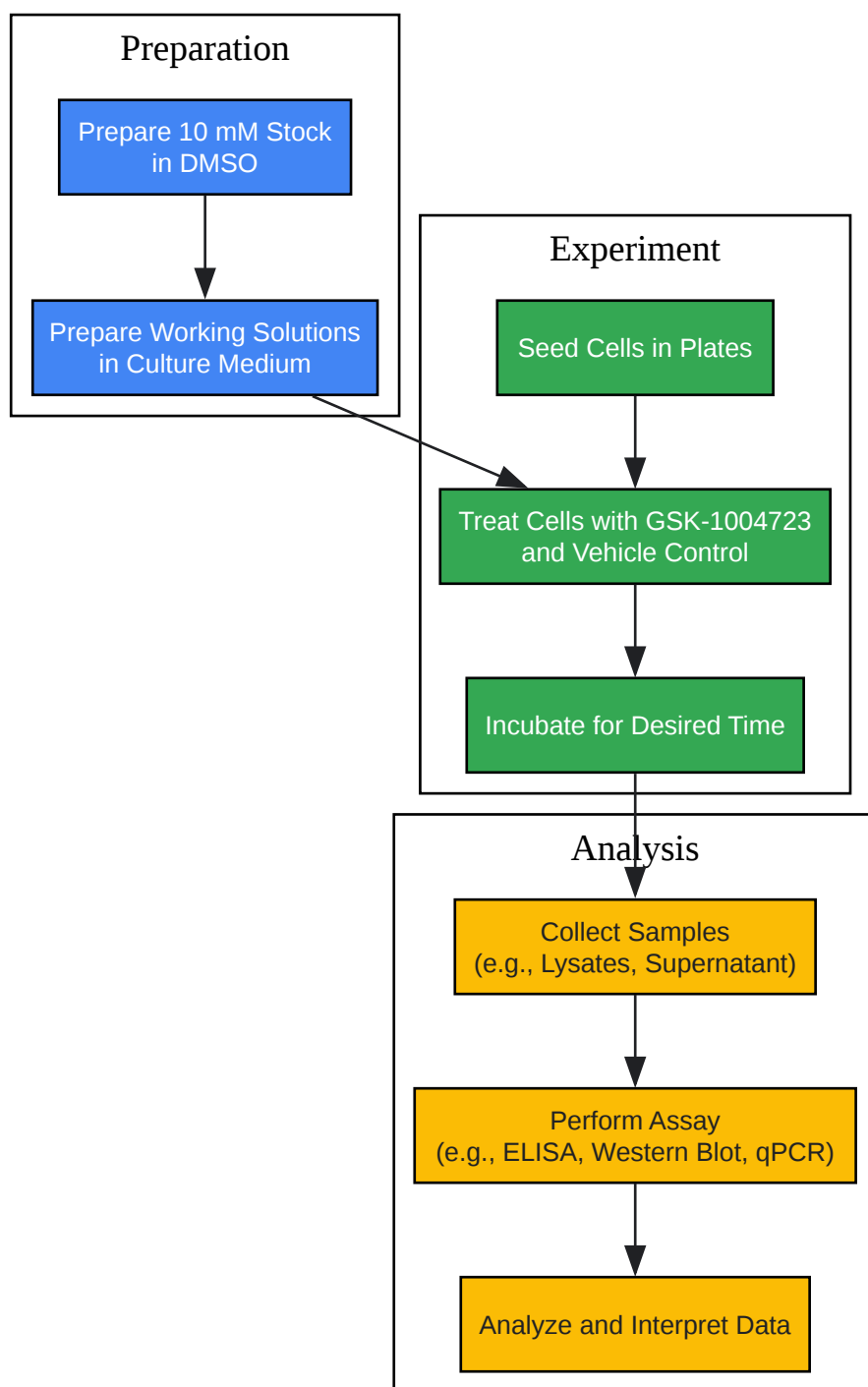


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Caption: Histamine H3 Receptor Signaling Pathway Antagonism by **GSK-1004723**.

Experimental Workflow

The following diagram illustrates a general workflow for an in vitro experiment using **GSK-1004723**.



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Caption: General experimental workflow for in vitro studies with **GSK-1004723**.

- To cite this document: BenchChem. [GSK-1004723 solubility in DMSO and other solvents]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1672344#gsk-1004723-solubility-in-dmso-and-other-solvents>]

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com